

N-Benzoyl-L-aspartic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Benzoyl-L-aspartic acid*

Cat. No.: *B3415940*

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Abstract

This technical guide provides a comprehensive overview of **N-Benzoyl-L-aspartic acid**, a compound of interest for researchers, scientists, and drug development professionals. This document details its chemical properties, synthesis, and potential therapeutic applications, including its roles as an anticancer, anti-inflammatory, and antifungal agent. Detailed experimental protocols and data are presented to facilitate further investigation into its mechanism of action and therapeutic potential.

Chemical and Physical Properties

N-Benzoyl-L-aspartic acid is a derivative of the amino acid L-aspartic acid. Its fundamental properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	4631-12-3	[1][2][3]
Molecular Formula	C ₁₁ H ₁₁ NO ₅	[2][4][5]
Molecular Weight	237.21 g/mol	[1][2][6]
IUPAC Name	(2S)-2-benzamidobutanedioic acid	[5]
Appearance	White to off-white solid	[7]
Melting Point	171-173 °C	[6]
Solubility	DMSO: 250 mg/mL (1053.92 mM) (Ultrasonic assistance may be required)	

Synthesis and Purification

Synthesis of N-Benzoyl-L-aspartic acid

N-Benzoyl-L-aspartic acid can be synthesized by the acylation of L-aspartic acid with benzoyl chloride in an alkaline aqueous solution. A general laboratory-scale protocol is provided below.

Materials:

- L-aspartic acid
- Benzoyl chloride
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Deionized water
- Organic solvent (e.g., chloroform, ether, or benzene for purification)[2]

Procedure:

- Dissolve L-aspartic acid in an aqueous solution of sodium hydroxide.
- While maintaining the pH of the solution between 9.5 and 12.0, gradually add benzoyl chloride with vigorous stirring.[2]
- The reaction temperature should be maintained between 30-80°C.[2]
- After the addition is complete, continue stirring for a designated period to ensure the reaction goes to completion.
- Upon completion, cool the reaction mixture.
- Acidify the solution with hydrochloric acid to precipitate the **N-Benzoyl-L-aspartic acid**.
- Collect the precipitate by filtration, wash with cold water, and dry under vacuum.

Purification

Impurities such as benzoic acid and N-benzoyl-L-aspartyl-aspartic acid dipeptide may be present. A purification method involves the following steps:

- Dissolve the crude product in an alkaline solution (pH 9.5-12.0) and heat to 30-80°C to hydrolyze any dipeptide by-product.[2]
- After cooling, extract the solution with a non-aqueous organic solvent like chloroform, ether, or benzene to remove benzoic acid.[2]
- Separate the aqueous layer and acidify with HCl to re-precipitate the purified **N-Benzoyl-L-aspartic acid**. [2]
- Collect the purified product by filtration, wash with cold water, and dry.

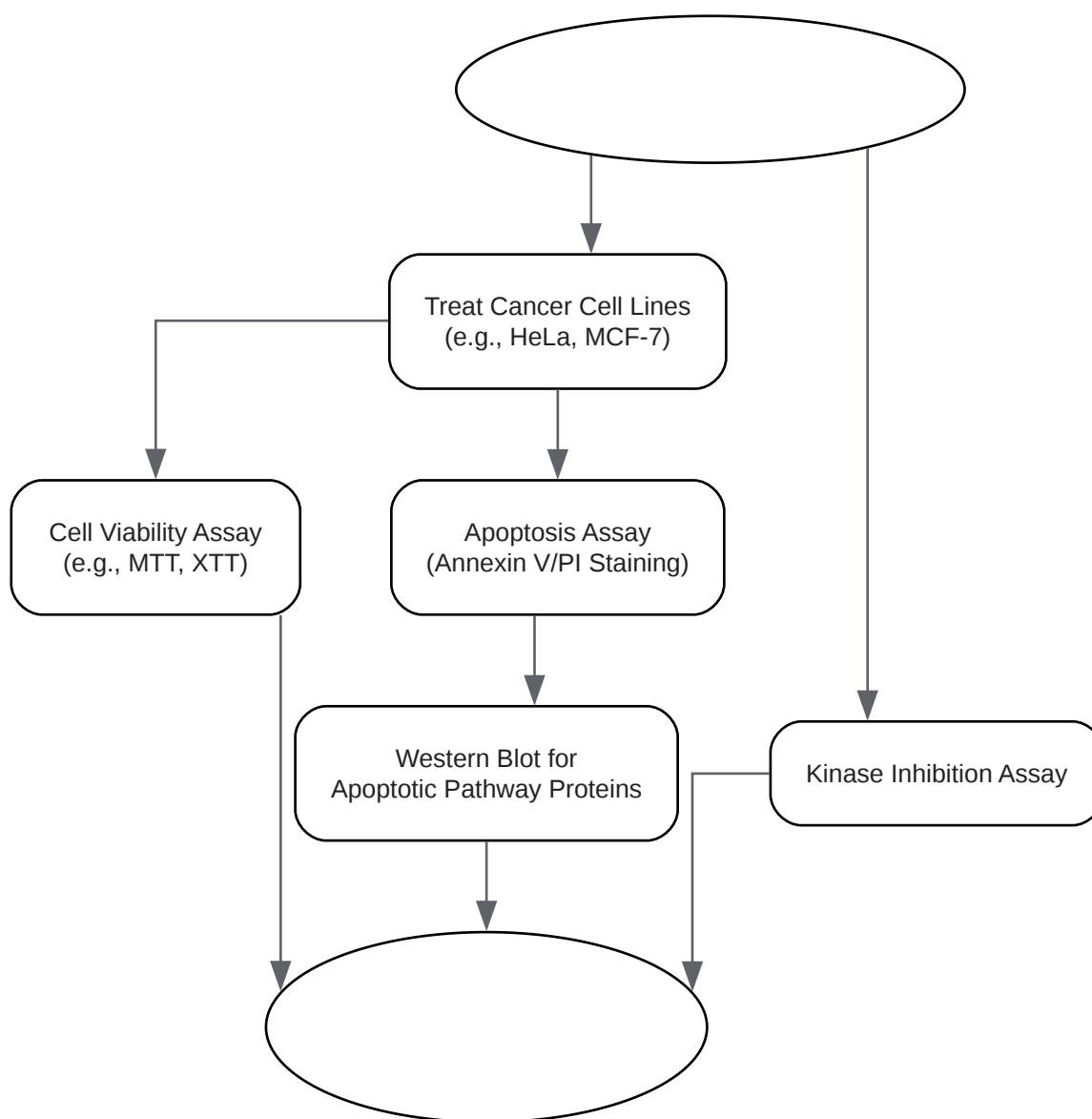
Biological Activity and Potential Applications

N-Benzoyl-L-aspartic acid has demonstrated a range of biological activities, suggesting its potential in drug development.

Anticancer Activity

N-Benzoyl-L-aspartic acid is reported to be a potent inhibitor of tumor growth and an effective anticancer agent.[1] It is suggested to function as a kinase inhibitor, inducing apoptosis in cancer cells.[1]

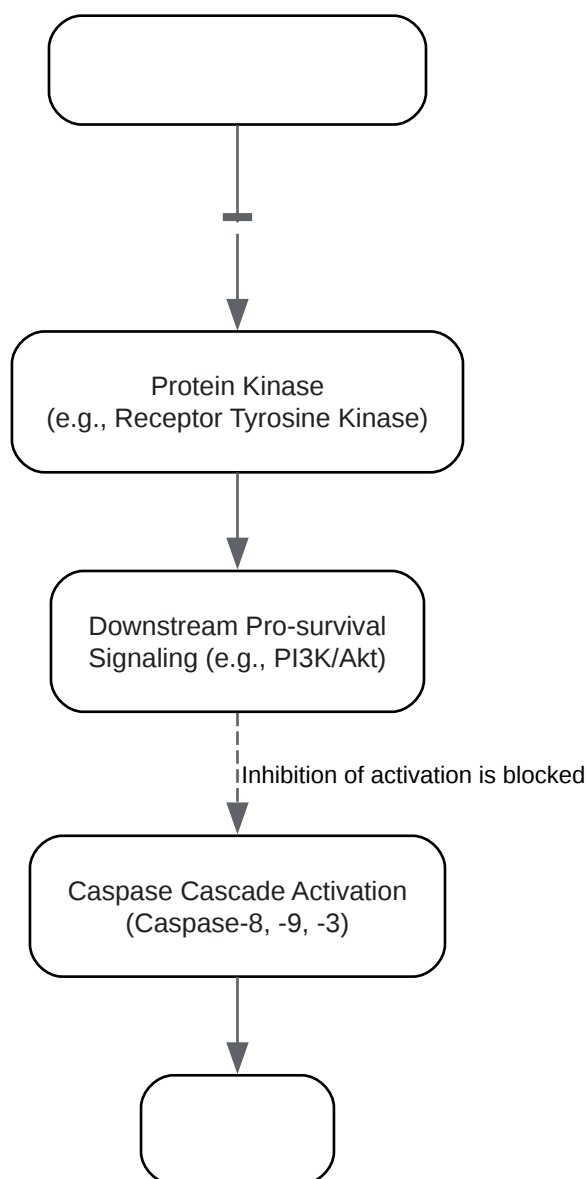
Logical Workflow for Anticancer Activity Assessment



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Caption: Workflow for investigating the anticancer properties of **N-Benzoyl-L-aspartic acid**.

Proposed Signaling Pathway for Apoptosis Induction



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- To cite this document: BenchChem. [N-Benzoyl-L-aspartic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3415940#n-benzoyl-l-aspartic-acid-cas-number-and-molecular-weight]

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